

Efficacy of Thiencarbazone-methyl in Herbicide-Resistant Crop Systems: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thiencarbazone-methyl*

Cat. No.: *B109839*

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Thiencarbazone-methyl is a selective, systemic herbicide belonging to the sulfonyl-amino-carbonyl-triazolinone (SACT) chemical class. It is utilized for both pre- and post-emergence control of a broad spectrum of grass and broadleaf weeds in cereal crops, primarily corn and wheat. Its mode of action involves the inhibition of the acetolactate synthase (ALS) enzyme, which is critical for the synthesis of branched-chain amino acids in susceptible plants, ultimately leading to their death. This guide provides a comparative analysis of **thiencarbazone-methyl**'s performance against other common herbicides in herbicide-resistant crop systems, supported by experimental data.

Comparative Efficacy in Corn

Field studies have demonstrated the effectiveness of **thiencarbazone-methyl**, often in combination with other active ingredients, for weed management in corn. A key premix is with isoxaflutole, another herbicide, and the safener cyprosulfamide, which protects the crop from potential injury.

Weed Control

The following table summarizes the weed control efficacy of pre-emergence (PRE) applications of **thiencarbazone-methyl** in combination with isoxaflutole and atrazine, compared to a standard treatment of atrazine plus S-metolachlor. The data represents weed control 20 weeks after planting (WAP) and is an average across post-emergence treatments of either glufosinate or glyphosate.

Weed Species	Thiencarbazone-methyl + Isoxaflutole + Atrazine (%)	Atrazine + S-metolachlor (%)
Barnyardgrass (<i>Echinochloa crus-galli</i>)	≥90	84-86
Browntop Millet (<i>Urochloa ramosa</i>)	90	86
Entireleaf Morningglory (<i>Ipomoea hederacea</i>)	≥90	≥84
Palmer Amaranth (<i>Amaranthus palmeri</i>)	≥90	≥90
Rhizomatous Johnsongrass (<i>Sorghum halepense</i>)	74-76	67
Velvetleaf (<i>Abutilon theophrasti</i>)	≥90	≥90

Data sourced from studies conducted in Louisiana and Mississippi, USA.

In another study conducted across four regions of Iran, a pre-packaged mixture of **thiencarbazone-methyl**, isoxaflutole, and the safener cyprosulfamide was evaluated against other common herbicides. The results, assessed four weeks after the last herbicide application, are presented below.

Herbicide Treatment	Application Rate	Average Weed Control Efficiency (%)
Thiencarbazone + Isoxaflutole + Cyprosulfamide	440 ml/ha	75-88
Thiencarbazone + Isoxaflutole + Cyprosulfamide	550 ml/ha	75-88
Foramsulfuron + Iodosulfuron + Thiencarbazone	1 l/ha	70-85
Mesotrione + S-metolachlor + Terbuthylazine	4 l/ha (PRE) or 4.5 l/ha (POST)	Not specified
Topramezone	150 ml/ha	Inefficient

PRE: Pre-emergence, POST: Post-emergence. Data averaged across locations in Mashhad, Karaj, Shiraz, and Kermanshah, Iran.

Crop Yield

In the US study, corn yield was evaluated following the various herbicide treatments. The results indicated that programs including **thiencarbazone-methyl** were competitive with the standard treatment.

Herbicide Program	Corn Yield (kg/ha)
Thiencarbazone-methyl based treatments	9,28

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com